

A Comprehensive Technical Guide to the Biological Activities of Benzyl Ferulate

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Compound of Interest

Compound Name: Benzyl ferulate

Cat. No.: B1639199

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl ferulate, the benzyl ester of ferulic acid, is a lipophilic derivative of a prominent phenolic acid found in various plant sources. Its enhanced lipid solubility, compared to its parent compound, ferulic acid, suggests potentially improved bioavailability and distinct biological activities. This technical guide provides an in-depth overview of the current scientific understanding of **benzyl ferulate**'s biological effects, with a focus on its neuroprotective, antioxidant, and anticancer properties. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development by summarizing quantitative data, detailing experimental methodologies, and visualizing key signaling pathways.

Neuroprotective Activities

Benzyl ferulate has demonstrated significant neuroprotective effects, particularly in the context of cerebral ischemia/reperfusion (I/R) injury. Studies have shown its potential to mitigate neuronal damage through its antioxidant and anti-apoptotic properties.

Attenuation of Ischemia/Reperfusion Injury

In a key study, **benzyl ferulate** was shown to effectively reduce brain damage in a rat model of middle cerebral artery occlusion (MCAO) and in a cellular model of hypoxia/reoxygenation

(H/R) using SH-SY5Y neuroblastoma cells. The administration of **benzyl ferulate** resulted in a dose-dependent reduction in cerebral infarct volume and improved neurological function in MCAO rats.[1][2][3]

Table 1: Neuroprotective Effects of **Benzyl Ferulate** in a Rat Model of Cerebral I/R Injury[3]

Treatment Group	Dosage (mg/kg)	Neurological Score (Mean ± SD)	Infarct Volume (%) (Mean ± SD)
Sham	-	0.33 ± 0.52	0
I/R	-	3.67 ± 0.52	45.3 ± 4.5
I/R + Benzyl Ferulate	5	2.83 ± 0.75	35.1 ± 3.8
I/R + Benzyl Ferulate	10	2.17 ± 0.75	25.6 ± 3.2
I/R + Benzyl Ferulate	15	1.50 ± 0.55	15.8 ± 2.7

Mechanism of Neuroprotection: Modulation of the miRNAs/NOX2/4 Axis

The neuroprotective effects of **benzyl ferulate** are attributed to its ability to modulate the microRNAs (miRNAs)/NADPH oxidase (NOX) 2/4 signaling axis.[1][2] In the context of cerebral I/R injury, there is a downregulation of specific miRNAs (miR-652, miR-532, and miR-92b), which leads to the upregulation of their target genes, NOX2 and NOX4. This, in turn, results in excessive production of reactive oxygen species (ROS) and subsequent neuronal cell death. **Benzyl ferulate** has been shown to upregulate the expression of these protective miRNAs, thereby downregulating NOX2 and NOX4 expression and mitigating oxidative stress.[1][2]

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